

# thymoquinone content across *Nigella sativa* varieties

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Thymoquinone

CAS No.: 490-91-5

Cat. No.: S545309

Get Quote

## Thymoquinone Content in *Nigella sativa* Varieties

The table below summarizes **thymoquinone** content quantified from various *Nigella sativa* genotypes and geographical origins. Data shows significant variation, informing selection for research and development.

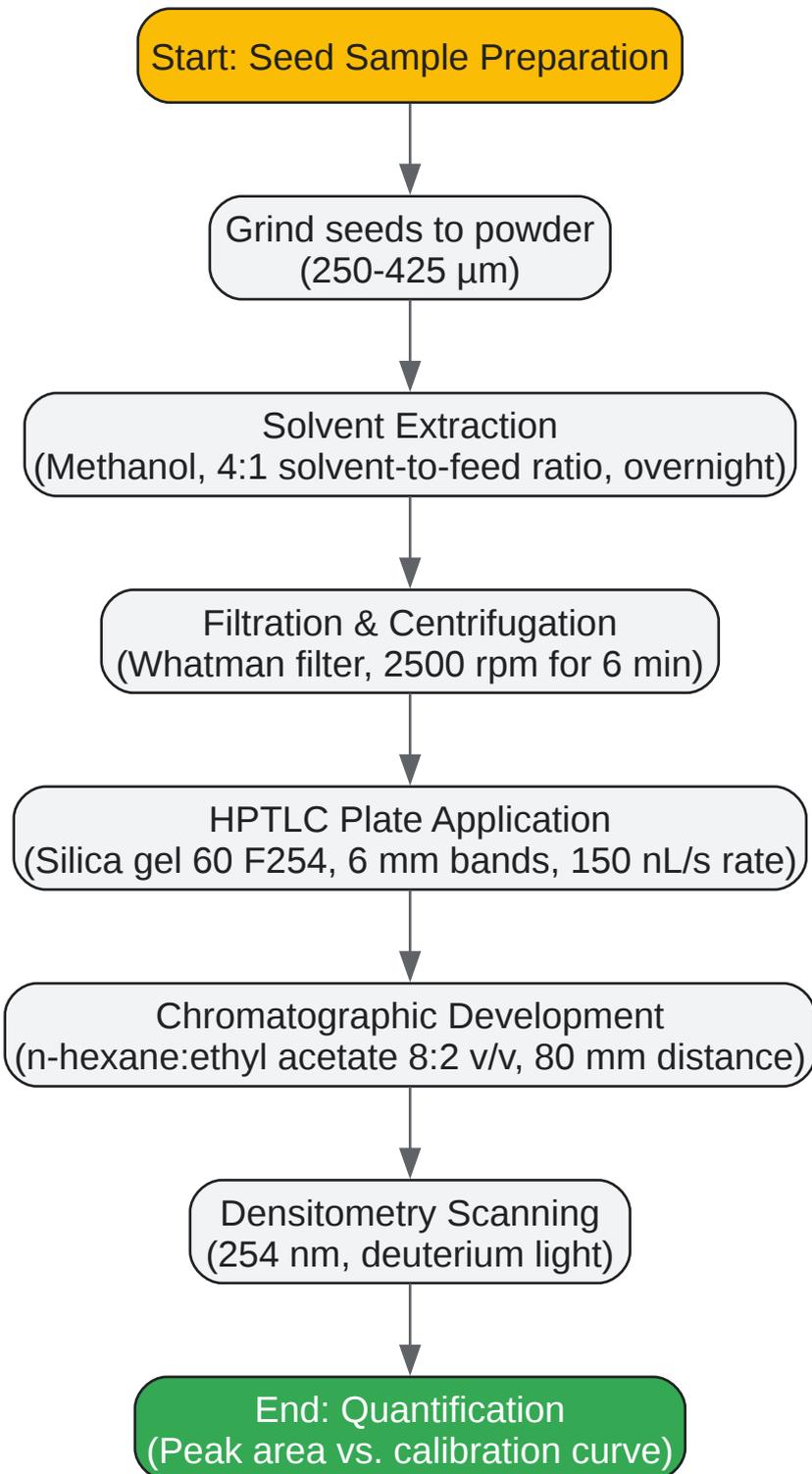
Variety / Genotype	Geographical Origin	Thymoquinone Content	Analytical Method	Source / Reference
Ajmer Nigella-13	India (Rajasthan)	247.60 µg/100 mg (≈ 2.48 mg/g)	HPTLC	[1] [2] [3]
Ajmer Nigella-19	India (Rajasthan)	244.50 µg/100 mg (≈ 2.45 mg/g)	HPTLC	[1] [2]
Ajmer Nigella-20	India (Rajasthan)	141.70 µg/100 mg (≈ 1.42 mg/g); Also reported as 0.20% (≈2.0 mg/g)	HPTLC; HPLC	[1] [4]
Romanian Variety	Romania	27.9% of volatile oil	GC-MS	[5]

Variety / Genotype	Geographical Origin	Thymoquinone Content	Analytical Method	Source / Reference
Hama (Syrian) Variety	Syria	16.2% of volatile oil	GC-MS	[5]
NDBC-10	India (Uttar Pradesh)	122.80 µg/100 mg (≈ 1.23 mg/g)	HPTLC	[1]
Ajmer Nigella-10	India (Rajasthan)	176.30 µg/100 mg (≈ 1.76 mg/g)	HPTLC	[1]
Pant Krishna	India (Uttarakhand)	64.31 µg/100 mg (≈ 0.64 mg/g)	HPTLC	[1]
Azad Kalonji	India (Uttar Pradesh)	83.13 µg/100 mg (≈ 0.83 mg/g)	HPTLC	[1]
Ajmer Nigella-6	India (Rajasthan)	42.88 µg/100 mg (≈ 0.43 mg/g)	HPTLC	[1] [2]
Sudanese Variety	Sudan	4.3% of volatile oil	GC-MS	[5]
Bangladeshi Variety	Bangladesh	2.2% of volatile oil	GC-MS	[5]

## Experimental Protocols for Thymoquinone Analysis

### High-Performance Thin-Layer Chromatography (HPTLC)

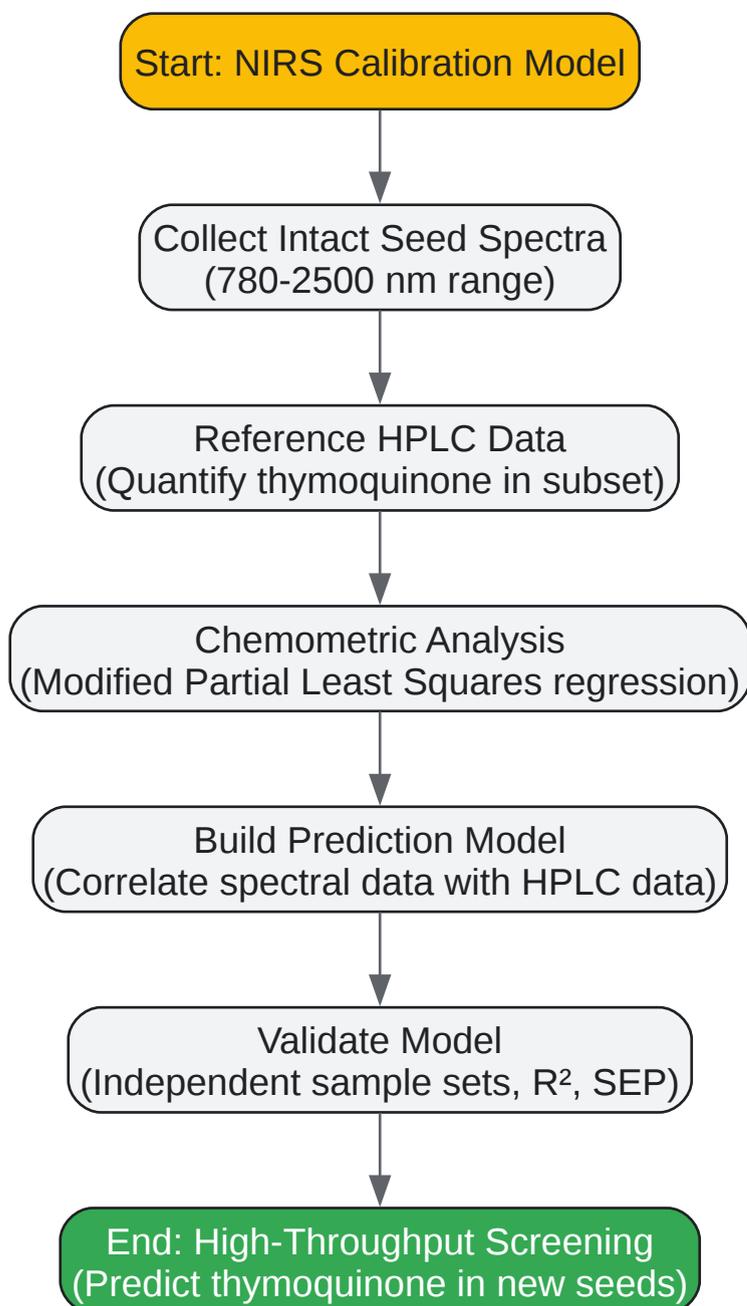
HPTLC is a reliable method for metabolite quantification. A representative protocol for **thymoquinone** analysis is detailed below. [1] [2]



[Click to download full resolution via product page](#)

## Near-Infrared Spectroscopy (NIRS)

NIRS offers a rapid, non-destructive alternative for high-throughput screening in breeding programs. [6]



[Click to download full resolution via product page](#)

- **Key Wavelengths:** NIRS models identified ~2106 nm and ~2254 nm as most relevant for **thymoquinone** prediction. [6]
- **Performance:** Validation showed high predictive performance ( $R^2 = 0.85$ ,  $SEP = 1.18 \text{ mg g}^{-1}$ ), which improved with model updating. [6]

## Pharmaceutical Relevance and Selection Considerations

- **Therapeutic Potential:** **Thymoquinone** demonstrates **antioxidant, anti-inflammatory, anticancer, antidiabetic, and hepatoprotective** properties in preclinical studies. [1] [3] [7]
- **Genotype Selection:** High-**thymoquinone** genotypes like **Ajmer Nigella-13** are promising for pharmaceutical development. In vitro studies show its extracts exhibit significant **dose-dependent cytotoxicity against human myelogenous leukemia (K562) cells**. [3]
- **Geographical Impact:** **Thymoquinone** content is influenced by genotype and geographical origin. Romanian varieties showed highest volatile oil **thymoquinone** content, underscoring the importance of **sourcing and chemotype identification** for consistent quality. [5]

### Need Custom Synthesis?

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Guesstimate of thymoquinone diversity in Nigella L. genotypes... sativa [pmc.ncbi.nlm.nih.gov]
2. Guesstimate of thymoquinone diversity in Nigella L. genotypes... sativa [degruyterbrill.com]
3. Anticancer potential of Thymoquinone from Nigella sativa L. [journals.plos.org]
4. Identification, validation and quantification of thymoquinone in... [peerj.com]
5. (PDF) Comparative Gas Chromatography-Mass Spectrometry... [academia.edu]
6. Analysis of Thymoquinone Content in Black Cumin Seeds ... [pmc.ncbi.nlm.nih.gov]
7. Review on Clinical Trials of Black Seed (Nigella sativa ) and ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [thymoquinone content across Nigella sativa varieties]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b545309#thymoquinone-content-across-nigella-sativa-varieties>]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

#### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)